

Application Note: Investigating Insulin Secretion Pathways Using Acetyl-Amylin (8-37)

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Compound of Interest

Compound Name: Acetyl-Amylin (8-37) (human)

Cat. No.: B15571531

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Audience: Researchers, scientists, and drug development professionals.

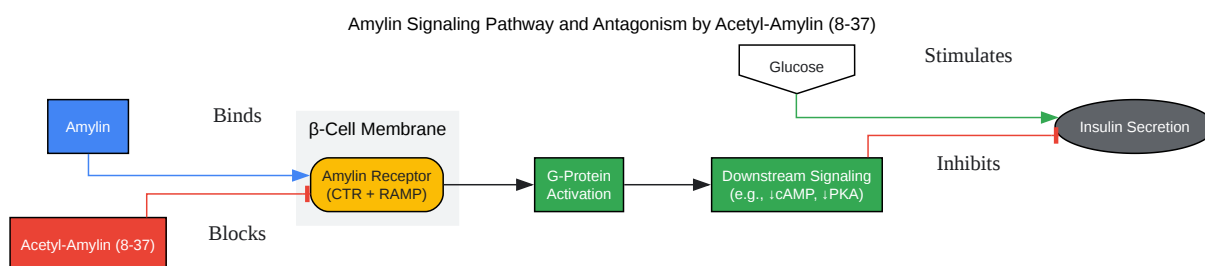
Introduction Amylin, also known as Islet Amyloid Polypeptide (IAPP), is a 37-amino acid peptide hormone co-secreted with insulin from pancreatic β -cells in response to nutrient stimuli[1][2]. It plays a crucial role in glucose homeostasis by acting as a neuroendocrine hormone that slows gastric emptying, suppresses postprandial glucagon secretion, and promotes satiety[3][4][5]. Within the pancreatic islet, amylin functions in an autocrine/paracrine manner to modulate and restrain insulin secretion, acting as a negative feedback signal[6][7]. Dysregulation of amylin, particularly its aggregation into amyloid fibrils, is a pathological hallmark of type 2 diabetes, contributing to β -cell dysfunction and death[1][8].

Acetyl-Amylin (8-37) is a truncated analogue of human amylin that functions as a specific and potent amylin receptor antagonist[9][10][11]. By selectively blocking the binding of endogenous or exogenous amylin to its receptor, Acetyl-Amylin (8-37) serves as an invaluable pharmacological tool to investigate the physiological roles of amylin and to dissect the signaling pathways that regulate insulin secretion.

Mechanism of Action Amylin exerts its effects by binding to a heterodimeric G protein-coupled receptor complex composed of the calcitonin receptor (CTR) and a receptor activity-modifying

protein (RAMP)[12]. In pancreatic β -cells, the binding of amylin to its receptor initiates a signaling cascade that ultimately leads to the inhibition of glucose-stimulated insulin secretion (GSIS)[7][13]. This inhibitory action is a key physiological mechanism to prevent hyperinsulinemia.

Acetyl-Amylin (8-37) lacks the N-terminal ring structure required for receptor activation but retains the sequence necessary for binding[14][15]. It competitively inhibits the binding of amylin to the CTR/RAMP complex, thereby blocking its downstream signaling. This antagonism reverses the inhibitory effect of amylin, resulting in an augmentation of insulin secretion in the presence of a glucose stimulus[6][16]. This makes it a critical reagent for elucidating the tonic inhibitory role of endogenous amylin on β -cell function.



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Caption: Amylin signaling pathway and site of action for Acetyl-Amylin (8-37).

Quantitative Data Summary

The use of amylin receptor antagonists like Acetyl-Amylin (8-37) has provided quantitative insights into the modulatory role of amylin on insulin secretion.

Experiment al Model	Condition	Agent	Concentrati on	Effect on Insulin Secretion	Reference
Human In Vivo (Hyperglycem ic Clamp)	Lean Subjects	Amylin Receptor Antagonist	Infusion	+32% Augmentation (AUC)	[6]
Human In Vivo (Hyperglycem ic Clamp)	Obese Subjects	Amylin Receptor Antagonist	Infusion	+44% Augmentation (AUC)	[6]
Perfused Rat Pancreas	9 mM Glucose	Rat Amylin	75 pM - 75 nM	Dose- dependent inhibition	[13]
Anesthetized Rats	Arginine Stimulation	Amylin-(8-37)	Infusion	+90% Increase in plasma insulin	[17]
Normal & Insulin- Resistant Rats	Hyperinsuline mic Clamp	Rat Amylin- (8-37)	0.125 μ mol/h	Reduction in plasma insulin; Enhanced insulin sensitivity	[16]

Experimental Protocols

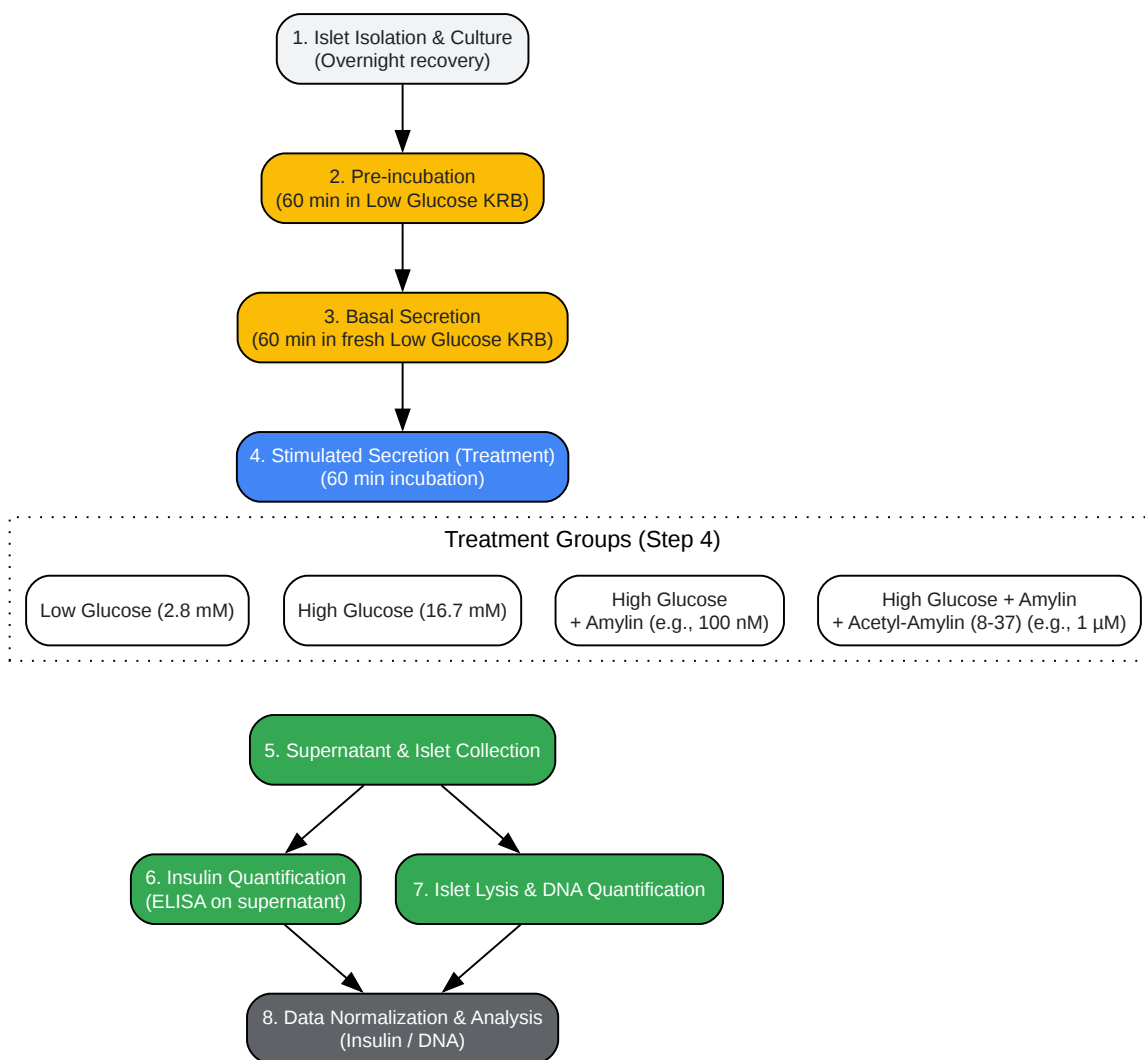
Protocol 1: In Vitro Glucose-Stimulated Insulin Secretion (GSIS) Assay Using Isolated Islets

This protocol details the use of Acetyl-Amylin (8-37) to investigate the effect of amylin antagonism on insulin secretion from isolated pancreatic islets.

1. Materials and Reagents

- Isolated pancreatic islets (e.g., from mouse, rat, or human donor)
- Krebs-Ringer Bicarbonate (KRB) buffer supplemented with 0.1% BSA and 10 mM HEPES
- Low Glucose KRB: KRB containing 2.8 mM glucose
- High Glucose KRB: KRB containing 16.7 mM glucose
- Human Amylin (for positive control of inhibition)
- **Acetyl-Amylin (8-37) (human)**
- Insulin ELISA Kit
- DNA Quantification Kit
- 24-well culture plates
- Cell culture incubator (37°C, 5% CO₂)

2. Experimental Workflow Diagram



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Caption: Workflow for a GSIS assay to test Acetyl-Amylin (8-37) function.

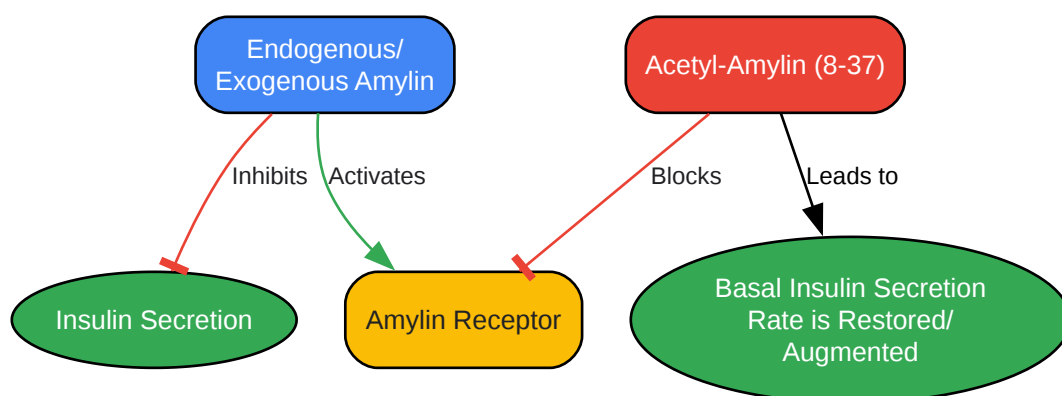
3. Step-by-Step Procedure

- **Islet Preparation:** After isolation, allow islets to recover overnight in culture medium. Handpick islets of similar size for the experiment to reduce variability.
- **Pre-incubation:** Place 10-15 size-matched islets into each well of a 24-well plate. Wash twice with PBS and pre-incubate in 1 mL of Low Glucose (2.8 mM) KRB for 60 minutes at 37°C to establish a basal insulin secretion rate.
- **Basal Secretion Measurement:** Carefully remove the supernatant and add 1 mL of fresh Low Glucose KRB. Incubate for 60 minutes at 37°C. Collect the supernatant ("basal" fraction) and store at -20°C for insulin measurement.
- **Stimulated Secretion (Treatment Incubation):** Wash the islets twice with Low Glucose KRB. Add 1 mL of the appropriate treatment buffer to each well:
 - Group 1 (Basal Control): Low Glucose (2.8 mM) KRB.
 - Group 2 (Stimulated Control): High Glucose (16.7 mM) KRB.
 - Group 3 (Amylin Inhibition): High Glucose KRB + 100 nM Amylin.
 - Group 4 (Antagonist Rescue): High Glucose KRB + 100 nM Amylin + 1 µM Acetyl-Amylin (8-37).
 - Note: A group with High Glucose + Acetyl-Amylin (8-37) alone can be included to test for effects of endogenous amylin.
- **Incubate for 60 minutes at 37°C.**
- **Sample Collection:** Collect the supernatant ("stimulated" fraction) from each well and store at -20°C. Immediately wash the remaining islets with PBS.
- **Normalization:** Lyse the islets in each well and determine the total DNA content using a suitable quantification kit. This allows for insulin secretion to be normalized to the amount of islet tissue in each well.

4. Data Analysis

- Measure the insulin concentration in the collected basal and stimulated supernatant fractions using an insulin ELISA kit according to the manufacturer's instructions.
- Normalize the insulin concentration to the DNA content for each well (e.g., ng Insulin / μg DNA).
- Calculate the Stimulation Index (SI) for each condition by dividing the normalized insulin value from the stimulated fraction by the normalized insulin value from the basal fraction.
- Compare the SI and absolute insulin secretion values between the different treatment groups using appropriate statistical tests (e.g., ANOVA followed by post-hoc tests). An effective antagonism by Acetyl-Amylin (8-37) should result in a significant rescue of the insulin secretion that was inhibited by amylin.

Logical Relationship Diagram



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Caption: Logical flow of Acetyl-Amylin (8-37) action on insulin secretion.

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References

- 1. Role and Cytotoxicity of Amylin and Protection of Pancreatic Islet β -Cells from Amylin Cytotoxicity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. mdpi.com [mdpi.com]
- 3. austinpublishinggroup.com [austinpublishinggroup.com]
- 4. mdpi.com [mdpi.com]
- 5. bocsci.com [bocsci.com]
- 6. Role of amylin in insulin secretion and action in humans: antagonist studies across the spectrum of insulin sensitivity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. frontiersin.org [frontiersin.org]
- 9. shop.bachem.com [shop.bachem.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. Amylin Receptor (Inhibitors Agonists Modulators Antagonists) | TargetMol [targetmol.com]
- 12. Frontiers | Amylin Receptor: A Common Pathophysiological Target in Alzheimer's Disease and Diabetes Mellitus [frontiersin.org]
- 13. Amylin inhibits glucose-induced insulin secretion in a dose-dependent manner. Study in the perfused rat pancreas - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. journals.physiology.org [journals.physiology.org]
- 15. pubs.acs.org [pubs.acs.org]
- 16. Rat amylin-(8-37) enhances insulin action and alters lipid metabolism in normal and insulin-resistant rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Amylin tonally regulates arginine-stimulated insulin secretion in rats [pubmed.ncbi.nlm.nih.gov]
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